

Mebanazine clinical trials depression effectiveness

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Mebanazine

CAS No.: 65-64-5

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Mebanazine Overview

Mebanazine (Actomol) is a monoamine oxidase inhibitor (MAOI) from the hydrazine class that was used as an antidepressant in the 1960s but was **withdrawn from the market due to hepatotoxicity (liver toxicity)** [1] [2].

Property	Description
Chemical Class	Hydrazine [1] [2]
Pharmacological Class	Monoamine Oxidase Inhibitor (MAOI) [1] [2]
Trade Name	Actomol [1] [2]
Status	Approved, Withdrawn (due to hepatotoxicity) [1] [2]
Proposed Advantage (in animals)	More potent MAOI than pheniprazine with a greater therapeutic index [1]

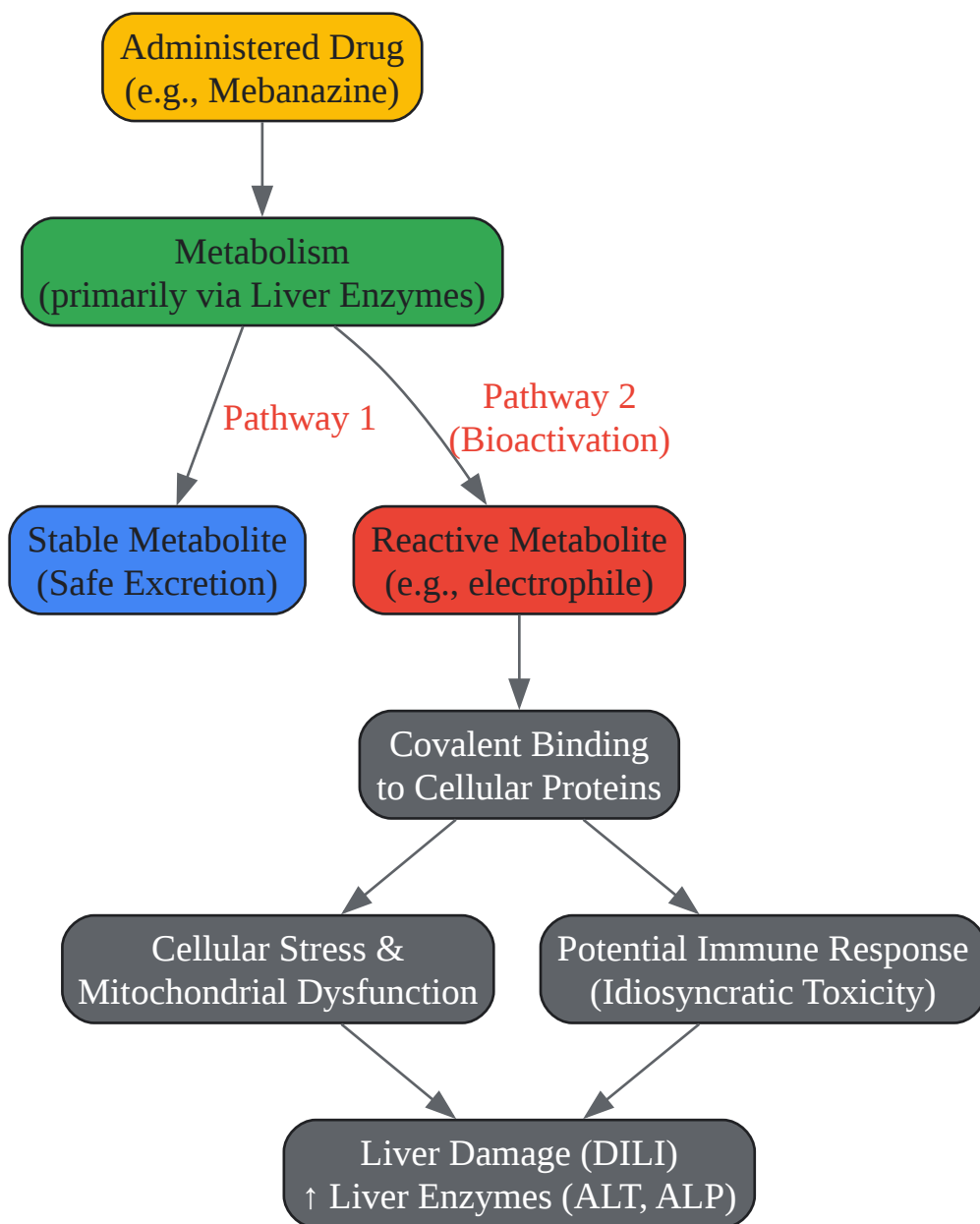
Clinical Trial Summary

A clinical trial published in 1965 investigated **Mebanazine** for treating depressive illnesses. The table below summarizes the key aspects of this study based on the available abstract [3] [4].

Trial Aspect	Reported Detail
Publication Date	September 1965 [3] [4]
Trial Rationale	Pre-clinical animal studies suggested Mebanazine might be less toxic than other MAOIs in use at the time [3].
Key Objective	To evaluate if Mebanazine could potentiate the effects of Electroconvulsive Therapy (ECT) and reduce relapse rates post-ECT [3].
Full Methodology	Not available in the abstract [4].

Hepatotoxicity and Mechanism

The search results indicate that hepatotoxicity is a known risk for certain antidepressants, particularly those that undergo metabolic bioactivation. **Mebanazine** was one of four antidepressants explicitly mentioned as being withdrawn from the market for this reason [5]. The diagram below illustrates the general theory of how some drugs can cause liver injury.



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General pathway of metabolic bioactivation leading to drug-induced liver injury.

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References

1. Mebanazine [en.wikipedia.org]
2. Mebanazine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Clinical Trial of Mebanazine—A New Monoamine Oxidase ... [cambridge.org]
4. Clinical trial of mebanazine--a new monoamine oxidase ... [pubmed.ncbi.nlm.nih.gov]
5. Metabolic bioactivation of antidepressants - PubMed Central [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Mebanazine clinical trials depression effectiveness]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b583082#mebanazine-clinical-trials-depression-effectiveness]

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